

# Manganese(II) Acetate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Manganese(II) acetate

Cat. No.: B147979

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This guide provides an in-depth overview of **manganese(II) acetate**, a compound of interest for researchers, scientists, and professionals in drug development. It covers critical safety information, physicochemical properties, and relevant experimental contexts.

## Chemical Identification and Properties

**Manganese(II) acetate** is available in both anhydrous and tetrahydrate forms. The Chemical Abstracts Service (CAS) numbers for these are:

- **Manganese(II) acetate** (anhydrous): 638-38-0
- **Manganese(II) acetate** tetrahydrate: 6156-78-1[1][2][3][4]

A summary of the key physicochemical data is presented below.

Property	Manganese(II) acetate (anhydrous)	Manganese(II) acetate tetrahydrate
Linear Formula	$(\text{CH}_3\text{COO})_2\text{Mn}$	$(\text{CH}_3\text{COO})_2\text{Mn} \cdot 4\text{H}_2\text{O}$ <a href="#">[4]</a>
Molecular Weight	173.03 g/mol	245.09 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	-	Light red solid <a href="#">[1]</a>
Odor	No information available <a href="#">[1]</a>	No information available <a href="#">[1]</a>
Solubility	Water soluble <a href="#">[1]</a>	Water soluble <a href="#">[1]</a>
Stability	Stable under normal temperatures and pressures; Hygroscopic	Stable under normal conditions <a href="#">[1]</a>
Recommended Storage	-	15 – 25 °C in a dry place <a href="#">[2]</a>

## Safety Data Sheet Summary

The following tables summarize the critical safety information for both anhydrous and tetrahydrate forms of **manganese(II) acetate**, based on available Safety Data Sheets (SDS).

## Hazard Identification and Classification

Hazard Statement	Classification (Anhydrous)	Classification (Tetrahydrate)
Acute Oral Toxicity	May be harmful if swallowed (LD50, rat: 2940 mg/kg)	May be harmful if swallowed[1]
Skin Corrosion/Irritation	Irritating to skin	Causes skin irritation (Category 2)[3]
Serious Eye Damage/Eye Irritation	Irritating to eyes	Causes serious eye irritation (Category 2)[3]
Respiratory System	Irritating to respiratory system	May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3) [3]
Reproductive Toxicity	Possible risk of impaired fertility; Possible risk of harm to the unborn child	Shall not be classified as a reproductive toxicant[2]
Chronic Exposure	Limited evidence suggests that repeated or long-term occupational exposure may produce cumulative health effects.[5]	-

## First Aid Measures

Exposure Route	First Aid Procedures
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. <sup>[1]</sup> Do NOT induce vomiting.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. <sup>[1]</sup>
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. <sup>[1]</sup>
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. <sup>[1]</sup>

## Fire Fighting and Handling

Aspect	Recommendations
Suitable Extinguishing Media	Water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, alcohol-resistant foam.[1]
Specific Hazards	Thermal decomposition can lead to release of irritating gases and vapors.[1] Combustible solid which burns but propagates flame with difficulty. [5] Dust clouds may form an explosive mixture with air.[5]
Safe Handling	Do not eat, drink or smoke when using this product.[1] Avoid dust formation.[2] Provide appropriate exhaust ventilation at places where dust is formed.[3]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.
Personal Protective Equipment	Wear suitable protective clothing, gloves and eye/face protection. Safety glasses with side-shields conforming to EN166 or NIOSH approved standards are recommended.[3]

## Experimental Protocols and Applications

**Manganese(II) acetate** serves as a precursor in various research and development applications, particularly in materials science and catalysis. A representative experimental workflow for the synthesis of manganese oxide nanoparticles is detailed below.

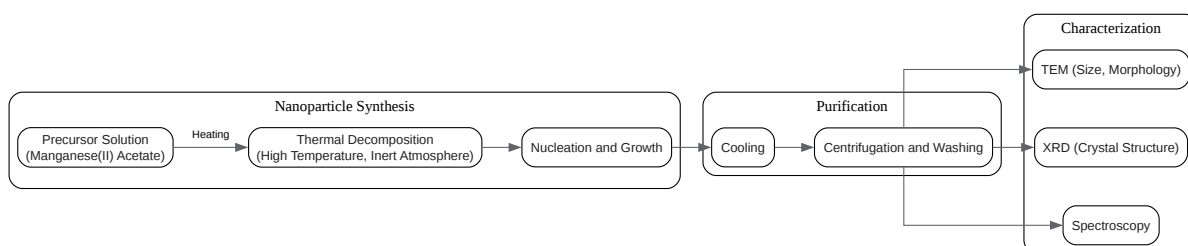
### Synthesis of Manganese Oxide Nanoparticles

This protocol outlines a general method for the synthesis of manganese oxide (MnO) nanoparticles using **manganese(II) acetate** as a precursor.

Methodology:

- **Precursor Solution Preparation:** A solution of **manganese(II) acetate** is prepared in a suitable solvent, such as a polyol (e.g., diethylene glycol), at a specific concentration.

- **Thermal Decomposition:** The precursor solution is heated to a high temperature under an inert atmosphere (e.g., nitrogen or argon) to induce thermal decomposition of the **manganese(II) acetate**.
- **Nucleation and Growth:** As the temperature increases, the **manganese(II) acetate** decomposes, leading to the nucleation and subsequent growth of manganese oxide nanoparticles. The reaction temperature and time are critical parameters that influence the size and morphology of the resulting nanoparticles.
- **Purification:** After the reaction is complete, the nanoparticle solution is cooled to room temperature. The nanoparticles are then typically isolated and purified by centrifugation and washing with a solvent like ethanol to remove any unreacted precursors and byproducts.
- **Characterization:** The synthesized manganese oxide nanoparticles are then characterized using various techniques such as Transmission Electron Microscopy (TEM) for size and morphology, X-ray Diffraction (XRD) for crystal structure, and other spectroscopic methods to confirm their composition and properties.



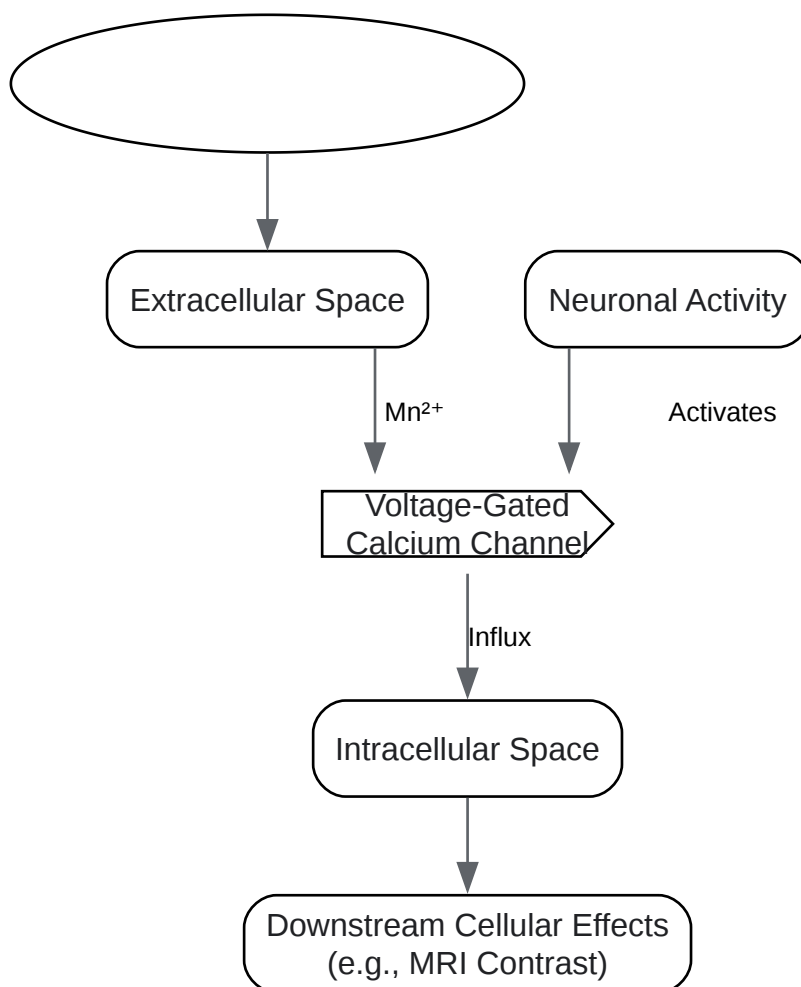
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### Synthesis of Manganese Oxide Nanoparticles Workflow.

## Role in Signaling Pathways

While manganese is an essential trace element and plays a role in various biological processes, the direct involvement of **manganese(II) acetate** in specific signaling pathways is primarily contextual, often as a source of manganese ions ( $\text{Mn}^{2+}$ ) in experimental settings.  $\text{Mn}^{2+}$  can influence signaling pathways by acting as a cofactor for enzymes or by mimicking other divalent cations like  $\text{Ca}^{2+}$  or  $\text{Mg}^{2+}$ .

For instance, in neurobiological research,  $\text{Mn}^{2+}$  is used as a contrast agent in Magnetic Resonance Imaging (MRI) for manganese-enhanced MRI (MEMRI) to trace neuronal pathways. This application relies on the uptake of  $\text{Mn}^{2+}$  through voltage-gated calcium channels.



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Conceptual Diagram of  $Mn^{2+}$  Uptake in Neurons.**Need Custom Synthesis?**

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